

# Spirolactone-d7 (Major): Proper Disposal & Handling Procedures[1][2]

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## Compound of Interest

Compound Name: Spirolactone-d7 (Major)

Cat. No.: B1150789

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## Hazard Identification & Risk Assessment

Before initiating any disposal workflow, the user must acknowledge that Spirolactone-d7 is a potent Reproductive Toxicant (Category 1B). The deuterium labeling (

) increases metabolic stability but does not mitigate the pharmacological potency or toxicity of the parent compound.

## GHS Classification & Safety Data

Hazard Class	Category	Hazard Statement	Code
Reproductive Toxicity	1B	May damage fertility or the unborn child.[1][2][3]	H360
Carcinogenicity	2	Suspected of causing cancer.[1][2][4][5][6]	H351
STOT - Repeated	2	May cause damage to organs (adrenal/endocrine) through prolonged exposure.[1][2]	H373

Critical Directive: Treat Spironolactone-d7 as a High-Potency Active Pharmaceutical Ingredient (HPAPI). Do not dispose of down the drain.

## Regulatory Classification (RCRA & NIOSH)

### US EPA (RCRA) Status

Spironolactone is not P-listed or U-listed under 40 CFR 261.[4]33. However, due to its toxicity profile (H360), it must be managed as Non-RCRA Regulated Hazardous Waste in most jurisdictions.[4]

- Waste Code: N/A (Federal); often State-Regulated (e.g., California "Toxic" waste).
- Best Practice: Manage as Toxic Chemical Waste destined for high-temperature incineration. [4]

### NIOSH Hazardous Drug Status

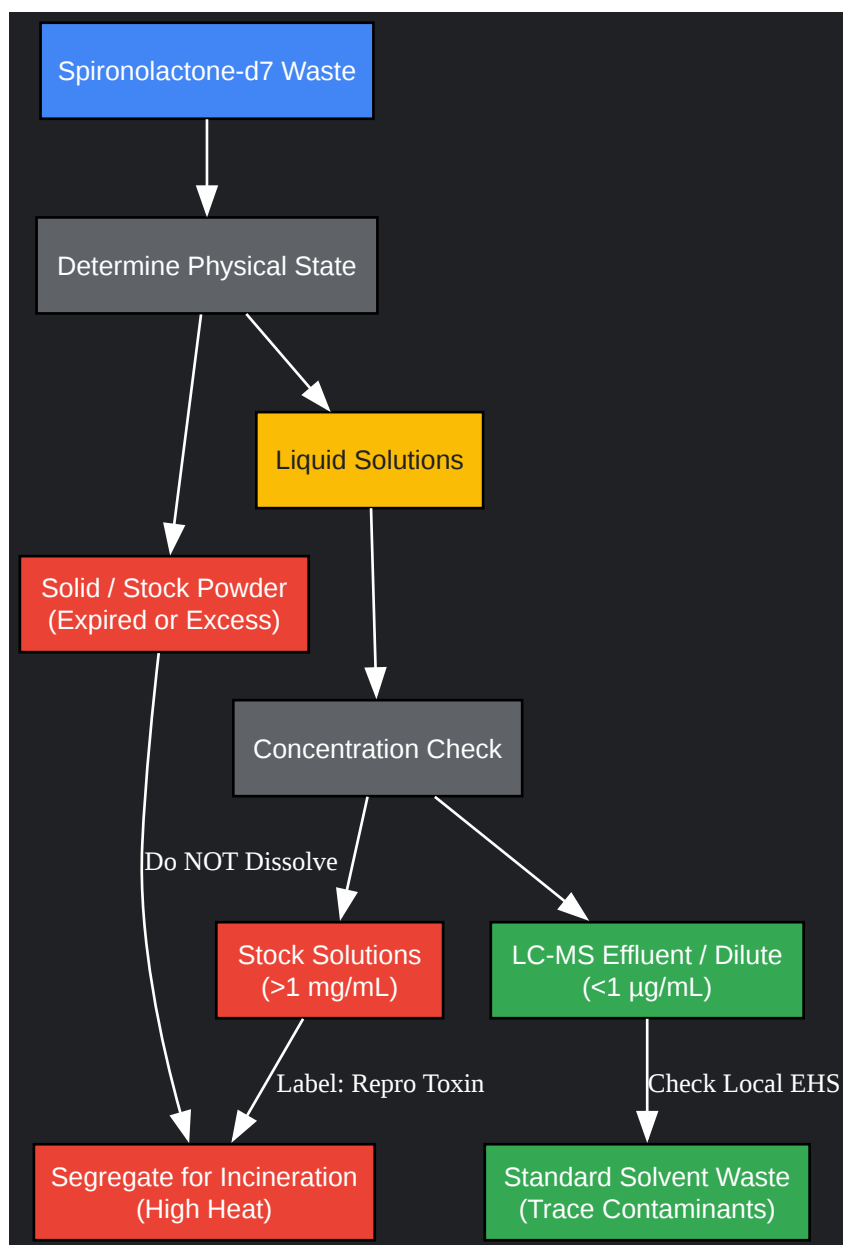
Spironolactone is listed by NIOSH as a Group 2 Hazardous Drug (Non-antineoplastic drugs that meet one or more criteria for hazardous drugs) .[4]

- Implication: Personnel of childbearing potential should exercise extreme caution.[4] Double-gloving is mandatory during disposal handling.[4]

# Disposal Workflows

## Decision Logic: Solid vs. Liquid Waste

The disposal path depends entirely on the physical state and concentration of the material.



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Figure 1: Decision matrix for segregating Spironolactone-d7 waste streams based on concentration and physical state.[1][2]

## Protocol A: Solid Waste (Stock Powder/Vials)

Context: Disposal of expired pure standard or weighed excess.[4]

- Do Not Solubilize: Never dissolve solid material solely for the purpose of pouring it into a liquid waste container.[4] This increases the volume of hazardous waste.[4]
- Primary Containment: Keep the substance in its original amber vial if possible. Cap tightly.
- Secondary Containment: Place the vial into a clear, sealable polyethylene bag (Ziploc type).
- Labeling: Apply a hazardous waste label.
  - Constituents: "Spironolactone-d7 (Solid)"[1][2]
  - Hazard Checkbox: Toxic / Reproductive Toxin.[4][5][6][7][8][9]
- Accumulation: Place in the Solid Hazardous Waste Drum (often a wide-mouth HDPE drum) designated for incineration.[4]

## Protocol B: Liquid Waste (LC-MS Effluent & Dilutions)

Context: Mobile phase waste containing trace Spironolactone-d7.

- High Concentration (>0.1 mg/mL): Collect separately in a glass bottle labeled "High Potency Waste." [4]
- Trace Concentration (LC-MS Effluent):
  - Ensure the LC-MS waste line feeds into a closed solvent waste container (Satellite Accumulation Area).[4]
  - The massive dilution factor from the mobile phase (Acetonitrile/Water/Formic Acid) generally renders the mixture a "Flammable Solvent Waste" rather than a specific toxic waste, but local EHS verification is required.
  - Labeling: The waste tag must list "Acetonitrile," "Water," and "Trace Spironolactone-d7."

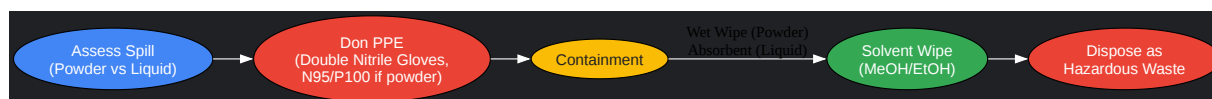
## Decontamination & Spill Response

Because Spironolactone-d7 is a steroid-like structure, it is lipophilic and can adhere to glass and surfaces.

### Surface Decontamination Protocol[2][4]

- Solvent Wash: Wipe the area with a paper towel soaked in Methanol or Ethanol (Spironolactone is soluble in organic solvents, poorly soluble in water).[4]
- Surfactant Wash: Follow with a 1% Alconox or SDS (Sodium Dodecyl Sulfate) detergent scrub to remove residues.[4]
- Rinse: Final wipe with distilled water.[4]
- Disposal: Dispose of all used paper towels and gloves as Solid Hazardous Waste (do not trash in regular bins).

### Spill Response Logic



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Figure 2: Immediate response workflow for Spironolactone-d7 spills.[1][2]

## References

- Centers for Disease Control and Prevention (CDC) / NIOSH. (2016).[4] NIOSH List of Antineoplastic and Other Hazardous Drugs in Healthcare Settings.[4][9][10][11][Link](#)
- PubChem. (n.d.).[4] Spironolactone (Compound Summary).[4][5][6] National Library of Medicine.[4] [Link](#)

- US Environmental Protection Agency (EPA). (n.d.).<sup>[4]</sup> Management of Pharmaceutical Hazardous Waste.<sup>[4]</sup><sup>[12]</sup><sup>[13]</sup> [Link](#)
- Sigma-Aldrich. (n.d.).<sup>[4]</sup> Safety Data Sheet: Spironolactone.<sup>[4]</sup><sup>[5]</sup><sup>[6]</sup><sup>[7]</sup><sup>[14]</sup> (Refer to specific vendor SDS for d7 isotope, as hazards are identical).<sup>[4]</sup> [Link](#)

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## Sources

- 1. Waste Code [[rcrainfo.epa.gov](http://rcrainfo.epa.gov)]
- 2. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk [[essr.umd.edu](http://essr.umd.edu)]
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